

Application Notes and Protocols for the Preparation of Fenoprofen Calcium Stock Solutions

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Compound of Interest

Compound Name: Fenoprofen calcium

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These application notes provide detailed protocols for the preparation, storage, and handling of **Fenoprofen calcium** stock solutions for laboratory use. Adherence to these guidelines will ensure solution integrity and reproducibility of experimental results.

Product Information

- Name: **Fenoprofen calcium** salt dihydrate
- CAS Number: 71720-56-4[1][2][3]
- Molecular Formula: $C_{30}H_{30}CaO_8$ [4]
- Molecular Weight: 558.63 g/mol [4]
- Appearance: White to off-white crystalline solid[1][5]
- Storage of Solid: Store at $-20^{\circ}C$ for up to 4 years[1]. The compound is hygroscopic and should be stored under an inert gas[5].

Solubility Data

Fenoprofen calcium is sparingly soluble in aqueous solutions but readily soluble in several organic solvents. The choice of solvent is critical for preparing a stable and effective stock solution.

Table 1: Solubility of **Fenoprofen Calcium** in Various Solvents

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	~33 mg/mL	[1][6]
48 mg/mL	[4]	
105 mg/mL	[7]	
Dimethylformamide (DMF)	~33 mg/mL	[1]
Ethanol	10 mg/mL	[7]
18 mg/mL	[4]	
Water	Insoluble	[4][7]
DMSO:PBS (pH 7.2) (1:8)	~0.11 mg/mL (after initial dissolution in DMSO)	[1]

Note: The solubility in DMSO can be affected by moisture; it is recommended to use fresh, anhydrous DMSO.[4][7]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays.

Materials:

- **Fenoprofen calcium** salt dihydrate (MW: 558.63 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Weighing: Accurately weigh out 5.59 mg of **Fenoprofen calcium** salt dihydrate using an analytical balance.
- Dissolution: Transfer the weighed solid into a sterile amber vial. Add 1 mL of anhydrous DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and storage temperature.

Table 2: Storage and Stability of **Fenoprofen Calcium** Stock Solutions

Solvent	Storage Temperature	Stability	Source
DMSO	-80°C	1 year	[4] [7]
-20°C	1 month	[4] [7]	
Aqueous Buffer (diluted from DMSO stock)	Room Temperature	Not recommended for more than one day	[1]

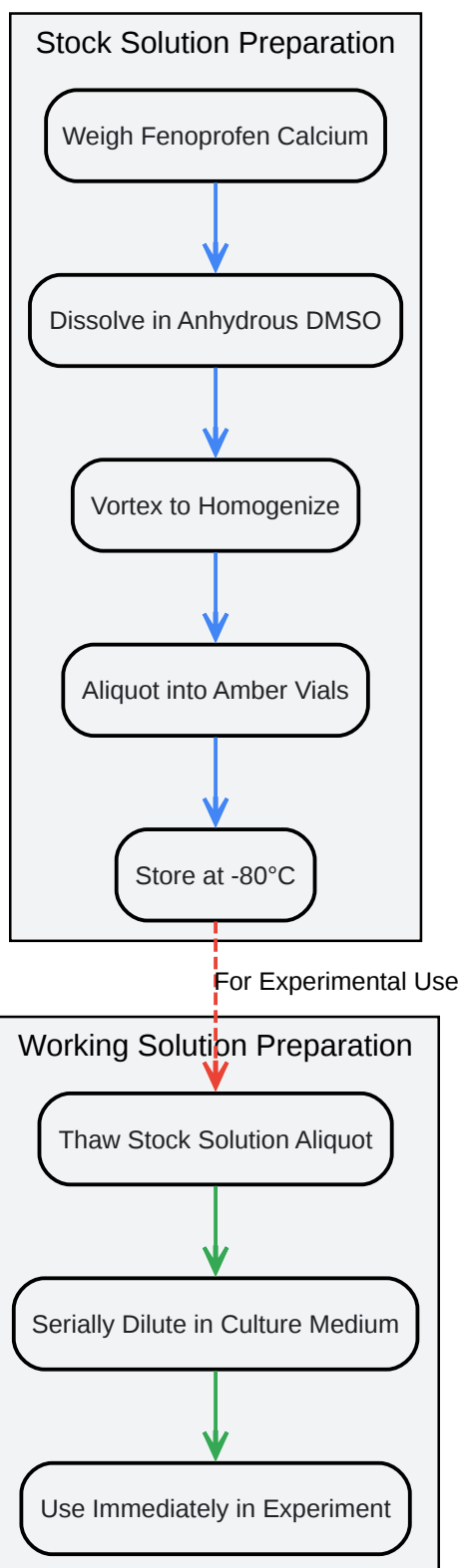
For cell-based experiments, the organic solvent concentration should be minimized to avoid cytotoxicity.

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Fenoprofen calcium** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution with cell culture medium to achieve the desired final concentrations.
- **Solvent Control:** Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **Fenoprofen calcium** used in the experiment.
- **Immediate Use:** Use the prepared working solutions immediately.

Visualization of Experimental Workflow and Signaling Pathway

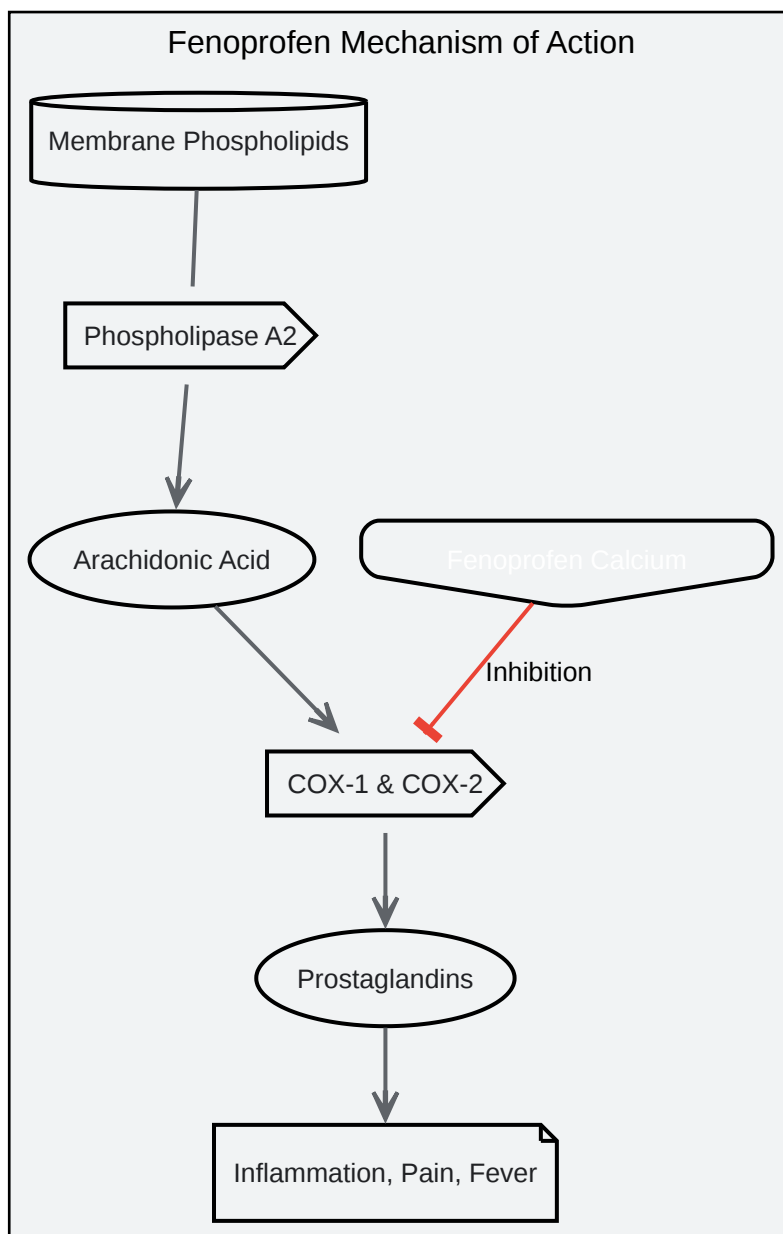
The following diagram outlines the key steps for the preparation of **Fenoprofen calcium** stock and working solutions.



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Caption: Workflow for **Fenopropfen Calcium** Solution Preparation.

Fenoprofen is a non-steroidal anti-inflammatory drug (NSAID) that primarily acts by inhibiting cyclooxygenase (COX) enzymes.[8][9][10]



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Caption: Fenoprofen's Inhibition of the COX Pathway.

Fenoprofen has also been shown to be an activator of peroxisome proliferator-activated receptors (PPAR γ and PPAR α) and a positive allosteric modulator of melanocortin receptors,

suggesting broader biological activities.[4][11]

Safety Precautions

- **Fenoprofen calcium** should be handled as a hazardous material.
- Avoid ingestion, inhalation, and contact with eyes and skin.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Wash hands thoroughly after handling.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.[1]

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